

Proper Disposal Procedures for N-Acetyl-L-tyrosine Ethyl Ester

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Compound of Interest

Compound Name: Acetyl tyrosine ethyl ester

Cat. No.: B556378

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This guide provides essential safety and logistical information for the proper disposal of N-Acetyl-L-tyrosine ethyl ester (ATEE), ensuring the safety of laboratory personnel and compliance with environmental regulations. The toxicological properties of this substance have not been fully investigated, warranting a cautious approach to its handling and disposal.^[1]

Immediate Safety and Handling Precautions

Before beginning any disposal procedures, it is critical to adhere to the following safety measures:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves (inspected prior to use), safety goggles or glasses, and a laboratory coat.^[2]^[3]^[4]
- **Ventilation:** Handle the compound in a well-ventilated area, such as a chemical fume hood, to minimize the risk of inhalation.^[1]^[4]^[5] Avoid the formation of dust.^[2]^[3]
- **Incompatibilities:** ATEE is incompatible with strong oxidizing agents.^[1]^[2] Avoid mixing it with such chemicals in waste streams.

Step-by-Step Disposal Protocol

The recommended procedure for disposing of N-Acetyl-L-tyrosine ethyl ester is to treat it as chemical waste and arrange for its collection by a licensed professional service. Do not

discharge the material into sewers or drains.[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)

Step 1: Waste Identification and Segregation

- Clearly label a dedicated waste container for "N-Acetyl-L-tyrosine ethyl ester waste".
- Do not mix this waste with other chemical streams, particularly incompatible materials like strong oxidants.[\[1\]](#)[\[2\]](#)

Step 2: Containerization

- Use a chemically resistant, sealable container for the waste.[\[1\]](#)[\[2\]](#)[\[3\]](#) High-density polyethylene (HDPE) or the original product container are suitable choices.
- For spilled solids, carefully sweep up the material, avoiding dust generation, and place it into the designated waste container.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Ensure the container lid is securely fastened at all times, except when adding waste.[\[8\]](#)

Step 3: Waste Storage

- Store the sealed waste container in a designated, cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- The storage area should be away from incompatible chemicals.

Step 4: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to schedule a pickup.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Provide the contractor with a full accounting of the waste contents.

Step 5: Decontaminating Empty Containers

- Empty containers that held N-Acetyl-L-tyrosine ethyl ester must be triple-rinsed with a suitable solvent.

- The first rinsate must be collected and disposed of as hazardous chemical waste along with the primary substance.[\[9\]](#)
- After thorough rinsing and drying, deface or remove the original labels before disposing of the container as regular solid waste.[\[9\]](#)

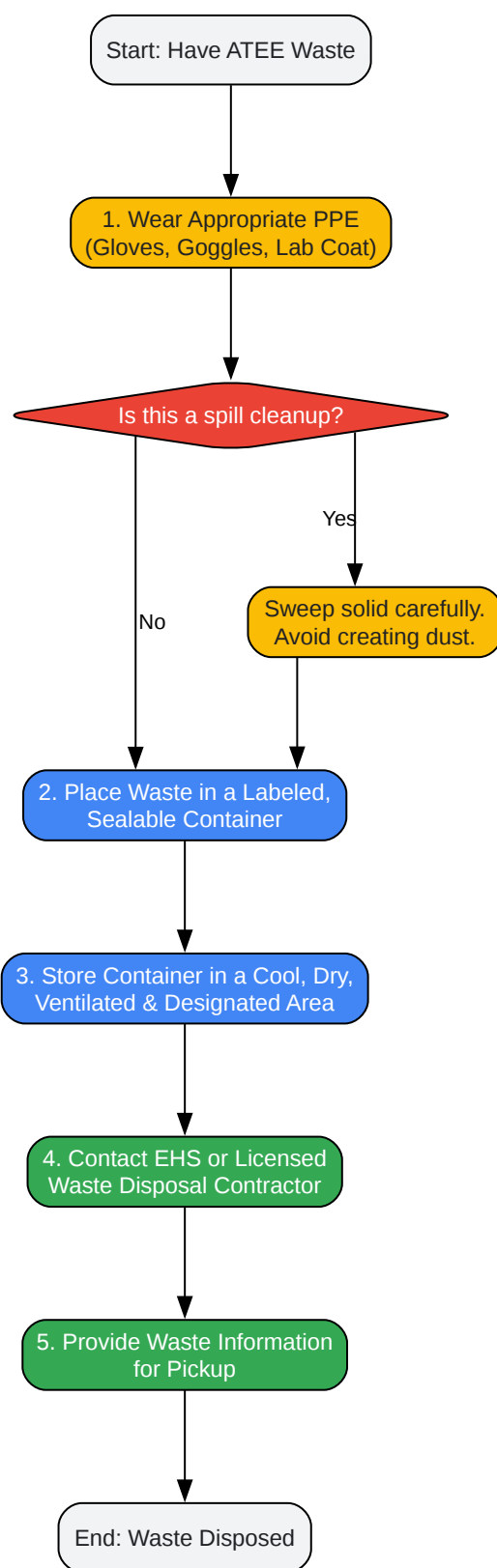
Regulatory and Hazard Summary

While N-Acetyl-L-tyrosine ethyl ester is not currently classified as a hazardous substance under several major regulations, waste generators are legally responsible for making a final hazardous waste determination based on federal, state, and local rules.[\[1\]](#)[\[10\]](#)

Regulation / Standard	Classification Status	Citation
Regulation (EC) No 1272/2008	Not a hazardous substance or mixture.	[2]
OSHA Hazard Communication (2012)	Not considered hazardous.	[10]
US EPA RCRA	Not listed under P-Series or U-Series hazardous wastes.	[1]
US EPA TSCA	Listed on the TSCA inventory.	[1]
DOT / TDG Transport	Not regulated.	[10]

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of N-Acetyl-L-tyrosine ethyl ester.



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Caption: Workflow for the safe disposal of N-Acetyl-L-tyrosine ethyl ester.

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